

26:0 Lyso PC-d4 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 26:0 Lyso PC-d4

Cat. No.: B15141344

[Get Quote](#)

In-Depth Technical Guide: 26:0 Lyso PC-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **26:0 Lyso PC-d4** (1-hexacosanoyl(12,12,13,13-D4)-sn-glycero-3-phosphocholine), a deuterated form of lysophosphatidylcholine. This internal standard is crucial for the accurate quantification of its endogenous, non-deuterated counterpart, C26:0-lysophosphatidylcholine (C26:0-LPC), a significant biomarker for certain peroxisomal disorders.

Core Molecular and Physical Properties

26:0 Lyso PC-d4 is a synthetic, deuterated lipid used primarily in mass spectrometry-based applications. The incorporation of four deuterium atoms provides a distinct mass shift, allowing it to be differentiated from the naturally occurring analyte while maintaining similar chemical and physical properties.

Quantitative Data Summary

The following table summarizes the key quantitative data for **26:0 Lyso PC-d4**.

Property	Value	References
Molecular Formula	C ₃₄ H ₆₆ D ₄ NO ₇ P	[1][2][3][4]
Molecular Weight	639.92 g/mol	[2][4][5]
Exact Mass	639.514 g/mol	[1]
CAS Number	1246303-15-0	[1][2][3][4]
Purity	>99% (may contain up to 10% of the 2-LPC isomer)	[1][2]
Storage Temperature	-20°C	[1][2][3][4]
Appearance	White solid/powder	[2][4]

Applications in Research and Diagnostics

The primary application of **26:0 Lyso PC-d4** is as an internal standard for the quantification of C26:0-LPC in biological samples, particularly in dried blood spots (DBS).[4][6] Elevated levels of C26:0-LPC are a key biomarker for X-linked adrenoleukodystrophy (X-ALD) and other peroxisomal biogenesis disorders like Zellweger spectrum disorders.[4][7] The use of a stable isotope-labeled internal standard such as **26:0 Lyso PC-d4** is essential for correcting for matrix effects and variations in sample extraction and ionization efficiency in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays.[5][8]

Experimental Protocols

Quantification of C26:0-LPC in Dried Blood Spots by LC-MS/MS

This protocol provides a generalized workflow for the extraction and analysis of C26:0-LPC from dried blood spots using **26:0 Lyso PC-d4** as an internal standard.

1. Preparation of Internal Standard (IS) Stock and Spiking Solution:

- Prepare a stock solution of **26:0 Lyso PC-d4** by reconstituting the lyophilized powder in methanol. Sonication may be required to ensure complete dissolution.[9][10]

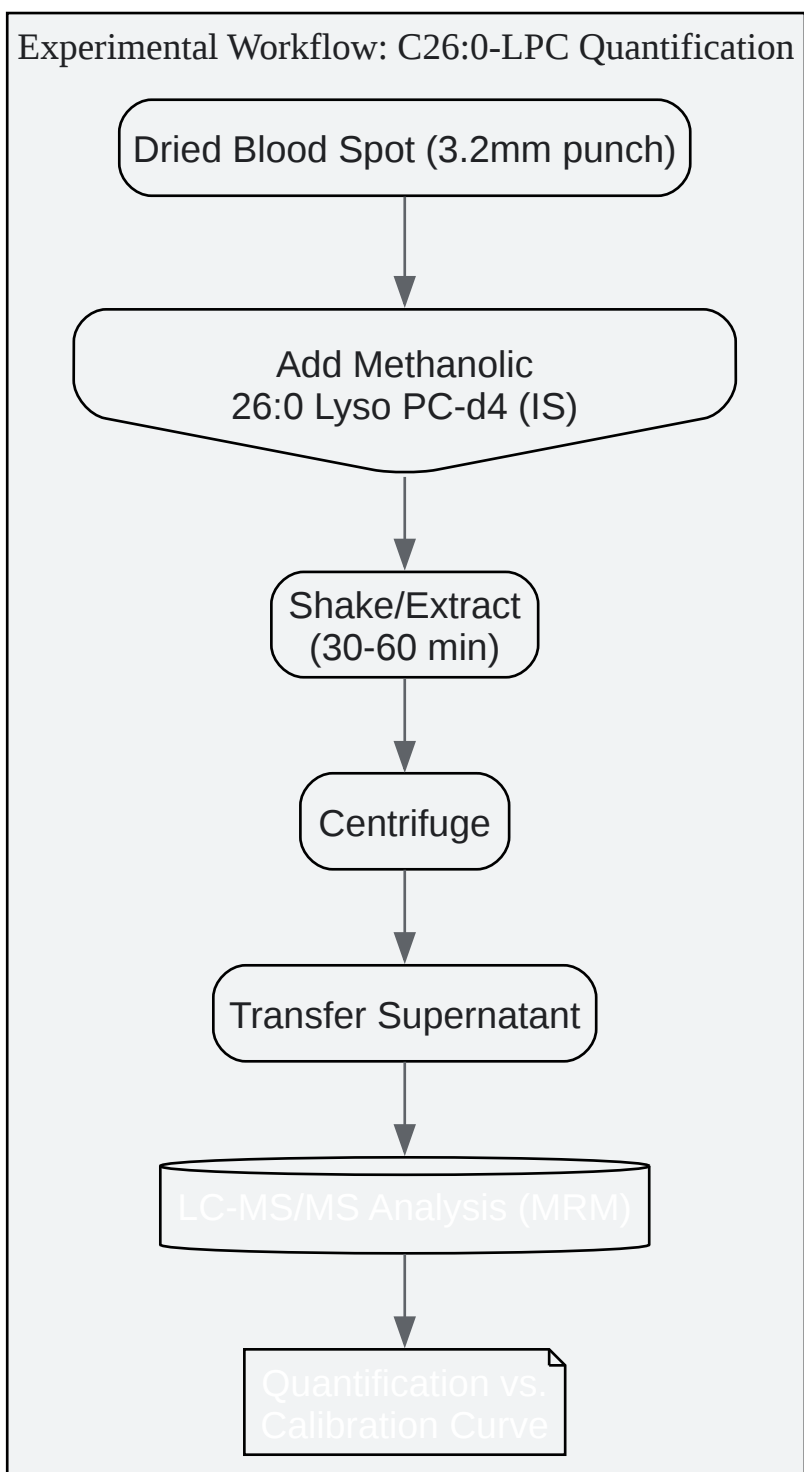
- From the stock solution, prepare a working internal standard spiking solution by diluting it to a final concentration (e.g., 0.39 $\mu\text{mol/L}$) in methanol.[11] This solution will be used for extraction.

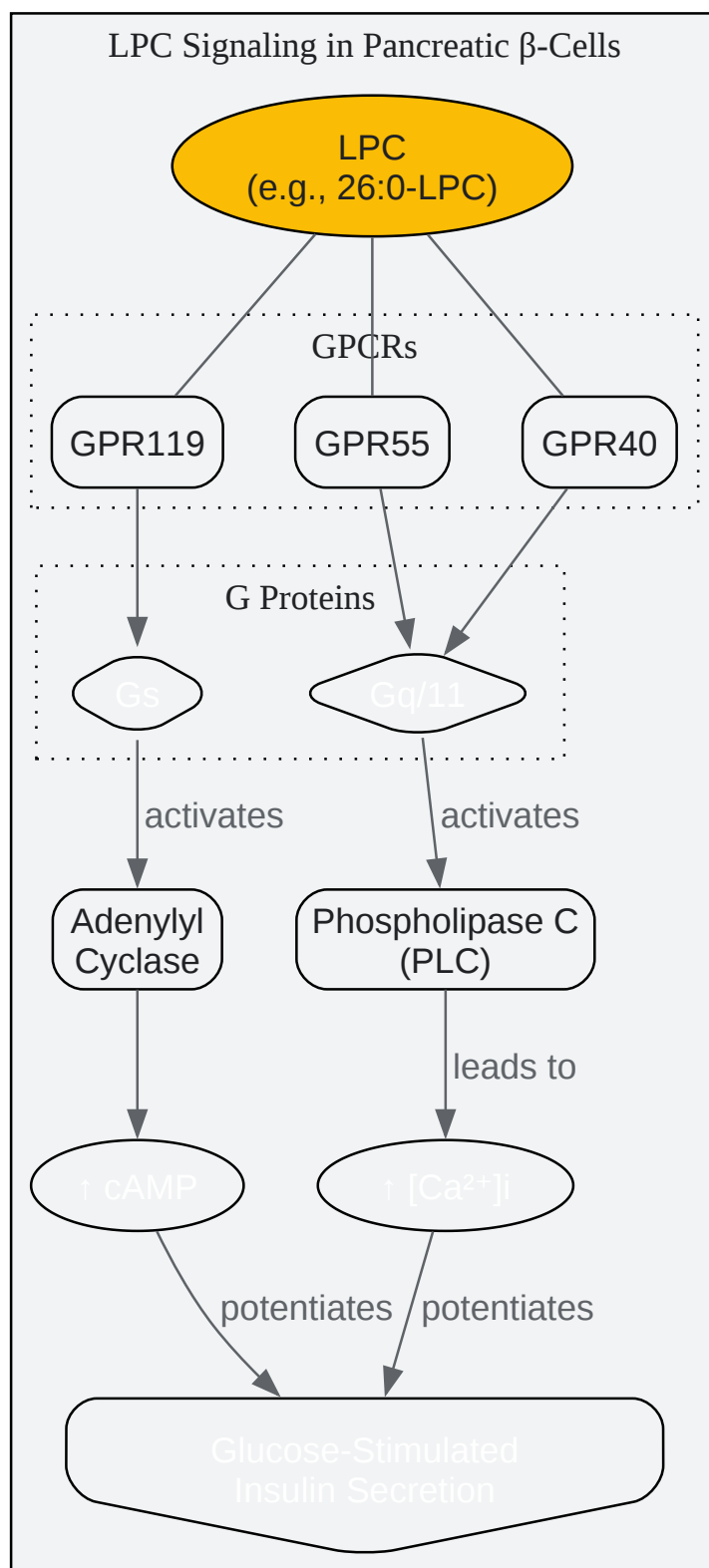
2. Sample Preparation and Extraction:

- Punch a 3.2 mm or 3 mm disc from a dried blood spot into a well of a 96-well plate.[3][9][11]
- To each well containing a DBS punch, add a defined volume (e.g., 100-150 μL) of the methanolic internal standard spiking solution.[3][9][11]
- Seal the plate and shake for a designated time (e.g., 30-60 minutes) at a controlled temperature and speed (e.g., 31°C at 650 rpm or 26°C at 450 rpm) to extract the lipids.[9][11]
- Following extraction, centrifuge the plate to pellet the debris.[12]
- Transfer the supernatant (extract) to a new 96-well plate for analysis. The extract can be dried under a stream of nitrogen and reconstituted in a smaller volume of the initial mobile phase to concentrate the sample.[3]

3. LC-MS/MS Analysis:

- Analyze the extracts using a triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.[5]
- Chromatographic separation is typically performed using a C8 or similar reversed-phase column.[5]
- The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to detect the specific precursor-to-product ion transitions for both the analyte (C26:0-LPC) and the internal standard (**26:0 Lyso PC-d4**).[6]
- The concentration of C26:0-LPC in the sample is calculated by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of C26:0-LPC.[3]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. pediatric.testcatalog.org [pediatric.testcatalog.org]
- 3. Application of a diagnostic methodology by quantification of 26:0 lysophosphatidylcholine in dried blood spots for Japanese newborn screening of X-linked adrenoleukodystrophy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Lysophosphatidylcholine and its phosphorothioate analogues potentiate insulin secretion via GPR40 (FFAR1), GPR55 and GPR119 receptors in a different manner - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. stacks.cdc.gov [stacks.cdc.gov]
- 7. Structural identification of lysophosphatidylcholines as activating ligands for orphan receptor GPR119 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Comparison of the Diagnostic Performance of C26:0-Lysophosphatidylcholine and Very Long-Chain Fatty Acids Analysis for Peroxisomal Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 9. aphl.org [aphl.org]
- 10. newsteps.org [newsteps.org]
- 11. Age and gender-specific reference intervals for a panel of lysophosphatidylcholines estimated by tandem mass spectrometry in dried blood spots - PMC [pmc.ncbi.nlm.nih.gov]
- 12. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [26:0 Lyso PC-d4 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15141344#26-0-lyso-pc-d4-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com